

protocol for assessing off-target effects of HZX-02-059

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Compound of Interest

Compound Name: *Methuosis inducer 1*

Cat. No.: *B8088279*

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Application Note: Comprehensive Protocol for Off-Target Assessment of HZX-02-059

Executive Summary & Rationale

HZX-02-059 is a potent, dual-target small molecule that inhibits PIKfyve (Phosphatidylinositol-3-phosphate 5-kinase) and Tubulin polymerization.[1] Unlike conventional apoptosis inducers, HZX-02-059 triggers methuosis, a form of cell death characterized by the catastrophic accumulation of cytoplasmic vacuoles derived from macropinosomes and endosomes.

The Off-Target Challenge: Assessing the off-target profile of HZX-02-059 is uniquely complex due to its dual mechanism.

- **Kinase Selectivity:** As a PIKfyve inhibitor, it must be screened against the lipid kinome (e.g., PI3K isoforms, VPS34) and the protein kinome to prevent unintended signaling blockade.
- **Cytoskeletal Specificity:** As a tubulin binder, it risks general proteotoxicity or neuropathy (a common side effect of tubulin poisons like vincristine).
- **Mechanism Specificity:** The induction of methuosis must be validated as cancer-selective; off-target vacuolization in healthy tissues (neurons, hepatocytes) constitutes a major safety

risk.

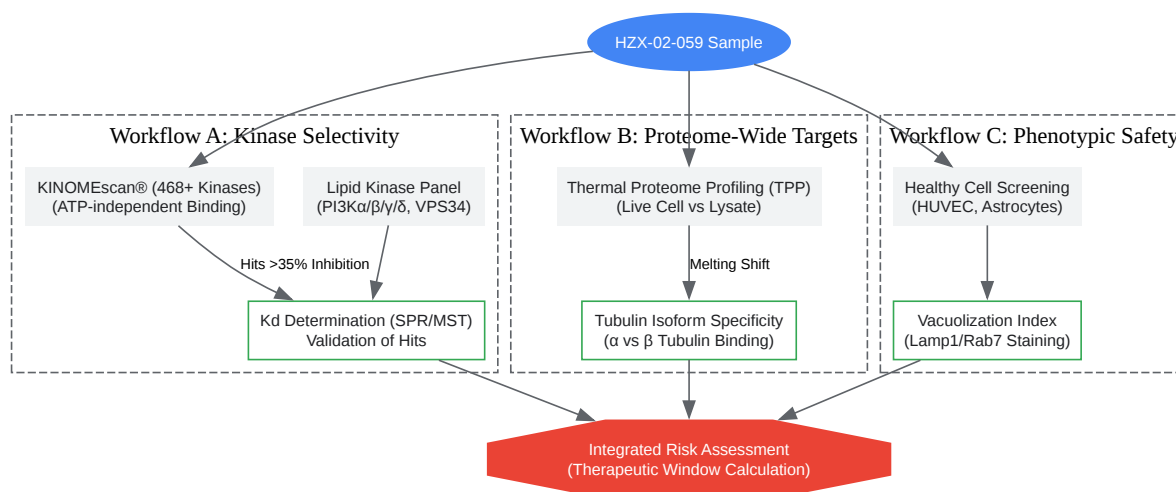
This protocol outlines a multi-tiered strategy combining chemoproteomics, biophysical validation, and phenotypic screening to rigorously define the safety window of HZX-02-059.

Experimental Design Strategy

The assessment is divided into three orthogonal workflows:

- Workflow A (Kinase Arm): Validates selectivity within the lipid and protein kinome using ATP-independent binding assays (critical for allosteric inhibitors).
- Workflow B (Proteome Arm): Uses Thermal Proteome Profiling (TPP) to identify non-kinase off-targets, specifically validating tubulin isoform specificity.
- Workflow C (Phenotypic Arm): Distinguishes on-target methuosis from off-target cytotoxicity in non-malignant cells.

Visual Workflow (Graphviz)



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Caption: Integrated workflow for assessing HZX-02-059 off-target interactions, spanning biochemical affinity, proteomic thermal shifts, and phenotypic toxicity.

Detailed Protocols

Protocol 1: Kinase Selectivity Profiling (The PIKfyve Arm)

Rationale: HZX-02-059 has been described as potentially binding PIKfyve allosterically. Standard ATP-competitive enzymatic assays (e.g., ADP-Glo) may yield false negatives if the compound does not compete directly with ATP. Therefore, binding assays are prioritized.

Step-by-Step Methodology:

- Primary Screen (Binding Affinity):
 - Platform: Use a competition binding assay (e.g., KINOMEscan®) against a broad panel (>400 kinases).
 - Concentration: Screen at 1 μ M and 10 μ M.
 - Success Metric: Any kinase showing <35% remaining activity (or >65% inhibition) is flagged as a "Hit."
 - Critical Inclusion: Ensure the panel includes PIKfyve, PIP5K1A/B/C, and VPS34 to verify lipid kinase selectivity.
- Secondary Validation (Biophysical K_d):
 - Method: Surface Plasmon Resonance (SPR) or Microscale Thermophoresis (MST).
 - Reagents: Recombinant PIKfyve (full length or kinase domain) and "Hit" kinases from Step 1.
 - Protocol (MST):

1. Label target kinase (20 nM) with RED-NHS dye.
 2. Prepare 16-point dilution series of HZX-02-059 (range: 0.1 nM to 10 μ M).
 3. Incubate for 15 min at RT.
 4. Measure thermophoresis (MST power: Medium).
- Analysis: Fit data to the Kd model. A selectivity ratio of >100-fold (Off-target Kd / On-target Kd) is required for safety.

Protocol 2: Cytoskeletal & Global Proteomics (The Tubulin Arm)

Rationale: Tubulin inhibitors can bind promiscuously. Thermal Proteome Profiling (TPP) provides an unbiased look at all soluble proteins HZX-02-059 engages in a live cell context.

Step-by-Step Methodology:

- Sample Preparation:
 - Cell Line: Use B-ALL cells (e.g., diffuse large B-cell lymphoma lines) and a control line (e.g., HEK293).
 - Treatment: Treat intact cells with 1 μ M HZX-02-059 or DMSO for 2 hours.
- Thermal Challenge:
 - Aliquot cells into 10 PCR tubes.
 - Heat treat at a gradient: 37°C, 40°C, 43°C ... up to 67°C for 3 minutes.
 - Lyse cells using NP-40 buffer; centrifuge to remove precipitated (unstable) proteins.
- TMT Labeling & MS Analysis:
 - Digest supernatants with trypsin.
 - Label peptides with TMT-10plex reagents.

- Analyze via LC-MS/MS (Orbitrap).
- Data Interpretation:
 - Target Confirmation: Look for a thermal shift (stabilization) in PIKfyve and Tubulin (TUBA/TUBB) isoforms.
 - Off-Target Identification: Identify any other proteins showing a significant melting point shift ().
 - Tubulin Specificity: Verify if the compound binds specific isoforms (e.g., neuronal-specific Class III β -tubulin) which would predict neuropathy risks.

Protocol 3: Phenotypic Safety Screening (Methuosis Validation)

Rationale: Methuosis involves massive vacuolization.^{[1][2]} We must ensure this phenotype is restricted to cancer cells and does not occur in healthy tissue, particularly tissues with high membrane turnover (kidney, liver).

Step-by-Step Methodology:

- Cell Panel Selection:
 - Target: B-ALL / Lymphoma cell lines (Raji, Daudi).
 - Counter-Screen: HUVEC (Endothelial), PHH (Primary Human Hepatocytes), and iPSC-derived Neurons.
- Vacuolization Assay:
 - Seed cells in 96-well plates.
 - Treat with HZX-02-059 (dose response: 10 nM – 10 μ M) for 24h.

- Staining: Use CellTracker Green (cytoplasm) and DAPI (nucleus).
- Quantification: High-Content Imaging (HCI) to count vacuole number and area per cell.
- Differentiation of Cell Death:
 - To confirm methuosis vs. apoptosis (off-target toxicity):
 - Caspase 3/7 Assay: Methuosis is caspase-independent.[3] High signal = Apoptosis (Potential off-target).
 - Electron Microscopy (TEM): The Gold Standard. Look for single-membrane vacuoles containing cellular debris (autophagosomes) vs. empty vacuoles (methuosis).

Data Analysis & Reporting

Table 1: Selectivity Thresholds for HZX-02-059

Parameter	Assay	Acceptable Threshold	Risk Indicator
PIKfyve Affinity	MST / SPR	nM	Low Potency
Kinase Selectivity	KINOMEScan	S(35) score < 0.05	Promiscuous Kinase Inhibition
Tubulin Selectivity	TPP / Imaging	No binding to neuronal III-tubulin	Neuropathy Risk
Methuosis Index	High Content Imaging	vacuolization in Tumor vs. in Normal	General Cytotoxicity
hERG Inhibition	Patch Clamp	μM	Cardiotoxicity

Interpretation Guide:

- Scenario A (Ideal): Potent PIKfyve/Tubulin binding, clean kinase profile, methuosis restricted to tumor cells. -> Proceed to In Vivo.
- Scenario B (Kinase Off-Targets): Inhibition of CDK or MAPK pathways. -> Risk of cytostasis in healthy cells. Refine chemical scaffold.
- Scenario C (General Vacuolization): Vacuoles appear in Hepatocytes/Neurons. -> High toxicity risk. PIKfyve inhibition might be too potent for systemic safety.

References

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